

A Technical Guide to the Commercial Availability and Use of 2,6-Dinitroaniline

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Compound of Interest

Compound Name: 2,6-Dinitroaniline

Cat. No.: B188716

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,6-Dinitroaniline** (CAS No. 606-22-4), a key chemical intermediate. It details its commercial availability from various global suppliers, summarizes its physicochemical properties, outlines common synthesis pathways, and provides critical safety and handling information. This document is intended to serve as a technical resource for professionals in research and development who require this compound for synthesis and other laboratory applications.

Commercial Availability and Suppliers

2,6-Dinitroaniline is readily available from a range of chemical suppliers worldwide, catering to different purity requirements and scales, from laboratory research to industrial production. It is typically sold as a yellow to brown crystalline solid.^{[1][2]} Intended use is generally for research or manufacturing purposes, not for direct medical or consumer use.^[3]

The following table summarizes a selection of commercial suppliers and the typical specifications of the **2,6-Dinitroaniline** they offer.

Table 1: Commercial Suppliers and Product Specifications

Supplier	Product Name/Grade	Purity	CAS Number	Physical Appearance	Notes
Sigma-Aldrich	2,6-Dinitroaniline	95%	606-22-4	Not Specified	Research and development quantities.[4]
Thermo Scientific (Acros/Fisher Scientific)	2,6-Dinitroaniline	≥97.5% (GC), 98%	606-22-4	Crystals or powder, cream to yellow-brown	Available in various package sizes (e.g., 5g, 10g, 100g).[5][6][7][8]
Tokyo Chemical Industry (TCI)	2,6-Dinitroaniline	>95.0% (GC)	606-22-4	Light yellow to brown powder/crystal	Available from Hyderabad (India) and Japan warehouses.
Santa Cruz Biotechnology (SCBT)	2,6-Dinitroaniline	Not Specified	606-22-4	Not Specified	Marketed for proteomics research.[9]
XIAMEN EQUATION CHEMICAL CO., LTD	2,6-Dinitroaniline, Industrial Grade	Not Specified	606-22-4	Orange to brown solid	A China-based manufactory.[1]
Shanghai Aladdin Bio-Chem Technology Co., LTD	2,6-Dinitroaniline	96%	606-22-4	Not Specified	Available in 1g, 5g, 25g packaging.[10]
Jilin Haoifei Import and	2,6-Dinitroaniline,	Not Specified	606-22-4	Not Specified	A manufactory

Export Trade Co.	Pharmacy Grade				based in China.[11]
Biosynth	2,6-Dinitroaniline	Not Specified	606-22-4	Not Specified	Noted as being used as a pesticide.[12]

Physicochemical Properties

Understanding the physical and chemical properties of **2,6-Dinitroaniline** is essential for its proper handling, storage, and use in experimental settings.

Table 2: Key Physicochemical Data for **2,6-Dinitroaniline**

Property	Value	Source(s)
CAS Number	606-22-4	[1][4][9]
Molecular Formula	C ₆ H ₅ N ₃ O ₄	[1][9][13]
Molecular Weight	183.12 g/mol	[1][4][9][13]
IUPAC Name	2,6-dinitroaniline	[8]
Synonyms	2,6-Dinitrobenzenamine, 1-Amino-2,6-dinitrobenzene	[1][13]
Appearance	Yellow to orange or brown solid/crystalline powder	[1][2]
Melting Point	137 - 142 °C	[1][2]
Boiling Point	~354.5 °C at 760 mmHg	[1]
Density	~1.6 g/cm ³	[1]
Water Solubility	Practically insoluble	[1]
UN Number	1596	[2]

Synthesis and Experimental Protocols

While **2,6-Dinitroaniline** is commercially available, understanding its synthesis is valuable for researchers. Several methods have been reported for its preparation.

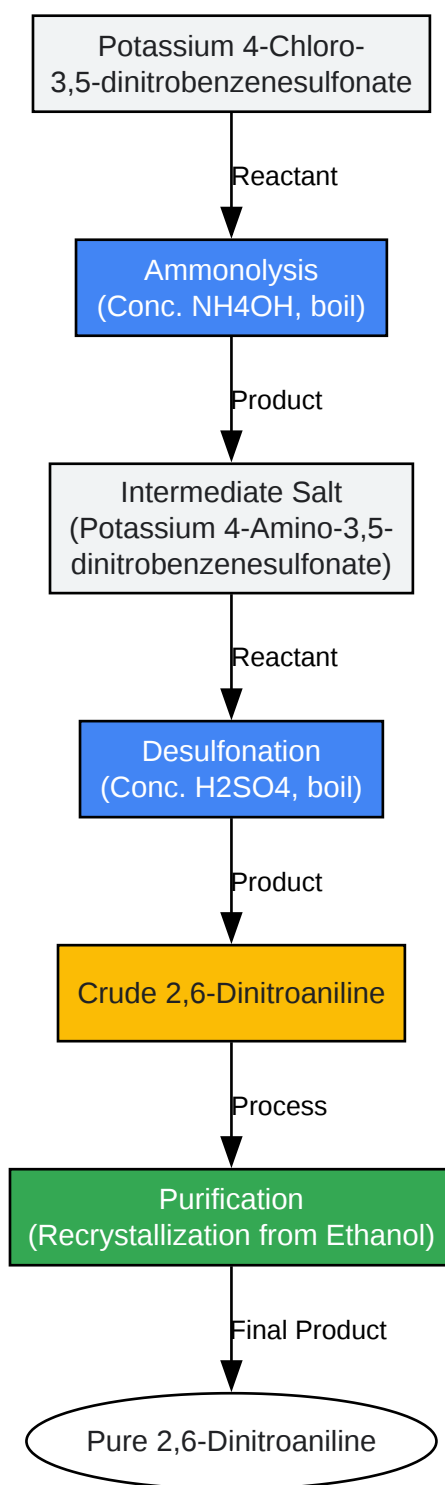
3.1 Overview of Synthetic Routes

2,6-Dinitroaniline can be prepared through several chemical pathways, including:

- Ammonolysis: The reaction of compounds like 2,6-dinitrochlorobenzene, 2,6-dinitroanisole, or 2,6-dinitroiodobenzene with ammonia.[\[14\]](#)
- Rearrangement: The chemical rearrangement of o-nitrophenylnitramine.[\[14\]](#)
- From Sulfonated Precursors: A common laboratory and industrial method involves the dinitration of chlorobenzene-4-sulfonic acid. The resulting 4-chloro-3,5-dinitrobenzenesulfonic acid is then aminated with concentrated ammonium hydroxide, followed by desulfonation via boiling in sulfuric acid to yield the final product.[\[14\]](#)[\[15\]](#)

3.2 Experimental Workflow: Synthesis from a Sulfonated Precursor

The following diagram illustrates a generalized workflow for the synthesis of **2,6-Dinitroaniline** based on the procedure described in Organic Syntheses.[\[14\]](#) This multi-step process begins with a substituted benzenesulfonate and proceeds through amination and desulfonation steps.



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Caption: Generalized workflow for the synthesis of **2,6-Dinitroaniline**.

Safety and Handling

2,6-Dinitroaniline is a hazardous substance and requires strict safety protocols during handling and storage. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[4][13] Prolonged or repeated exposure may cause damage to organs.[13]

4.1 GHS Hazard Information

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **2,6-Dinitroaniline**.

Table 3: GHS Hazard Classifications for **2,6-Dinitroaniline**

Hazard Class	Hazard Code	Description	Source(s)
Acute Toxicity, Oral	H300 / H301	Fatal or Toxic if swallowed	[4][13]
Acute Toxicity, Dermal	H310 / H311	Fatal or Toxic in contact with skin	[4][13]
Acute Toxicity, Inhalation	H330 / H331	Fatal or Toxic if inhaled	[4][13]
Specific Target Organ Toxicity (Repeated Exposure)	H373	May cause damage to organs through prolonged or repeated exposure	[4][13]
Hazardous to the Aquatic Environment, Chronic	H411	Toxic to aquatic life with long-lasting effects	[4]

4.2 Recommended Handling Protocols

When working with **2,6-Dinitroaniline**, the following precautions are mandatory:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[2]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety glasses and face shield).[2][4] For operations that may generate dust, respiratory protection is required.
- Handling Practices: Avoid contact with skin, eyes, and clothing.[1] Do not breathe dust. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.[2]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][2] Store locked up and away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[2]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2]

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